

Formulation & Administration Protocol: 2-Amino-N-(3,5-dimethoxyphenyl)acetamide

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Compound of Interest

Compound Name: 2-Amino-N-(3,5-dimethoxyphenyl)acetamide

CAS No.: 1017029-28-5

Cat. No.: B3199652

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Executive Summary & Molecule Profile

2-Amino-N-(3,5-dimethoxyphenyl)acetamide is a glycinamide derivative often utilized in preclinical research as a scaffold for Vascular Adhesion Protein-1 (VAP-1) inhibitors, anticonvulsants, or ion channel modulators.

Successful in vivo data generation requires overcoming two primary challenges inherent to this structure:

- **Solubility:** The lipophilic 3,5-dimethoxy phenyl ring reduces aqueous solubility at neutral pH.
- **Stability:** The primary -amino amide moiety is susceptible to cyclization (diketopiperazine formation) or hydrolysis under extreme pH conditions.

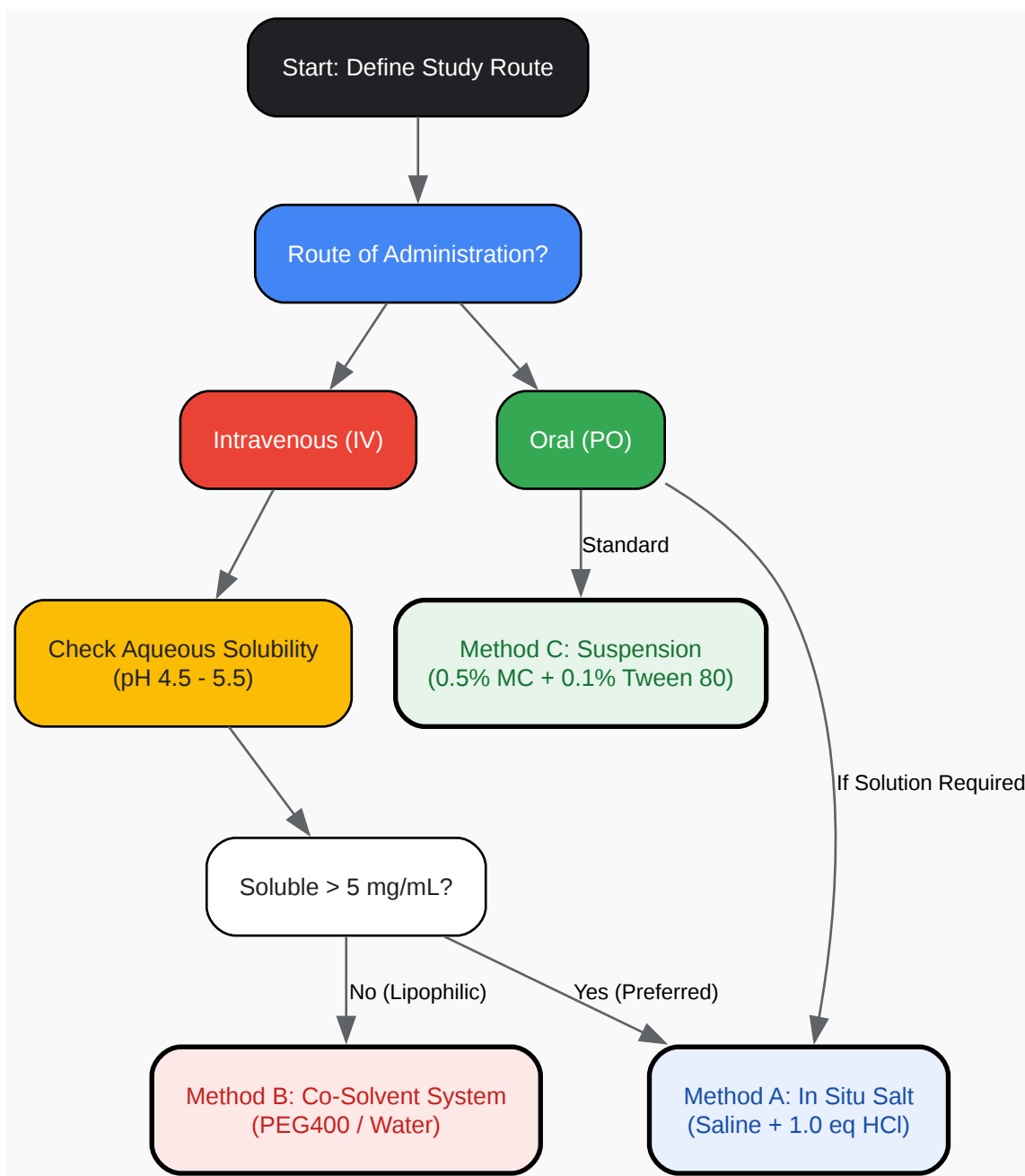
This guide provides validated protocols for Intravenous (IV) and Oral (PO) administration, leveraging the molecule's basic nitrogen (pKa ~8.2) for salt formation.

Physicochemical Profile

Property	Value (Approx.)	Implication for Formulation
Molecular Weight	210.23 g/mol	High permeability potential.
LogP	0.9 – 1.2	Moderately lipophilic; requires co-solvents or salt form for IV.
pKa (Basic)	8.0 – 8.5	Critical: Protonation at pH < 6.0 significantly enhances solubility.
H-Bond Donors	2 (, Amide NH)	Good potential for aqueous interaction if ionized.
Physical State	Crystalline Solid	Prone to polymorphism; check melting point (typically 85–117°C).

Formulation Decision Matrix

Do not default to DMSO. Use this logic flow to select the physiologically appropriate vehicle.



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Figure 1: Formulation Decision Tree. Method A is the preferred route for IV to minimize vehicle toxicity.

Detailed Experimental Protocols

Protocol A: In Situ Salt Formation (Preferred for IV)

Rationale: The primary amine on the glycine moiety is basic. Reacting it with stoichiometric Hydrochloric Acid (HCl) generates the water-soluble hydrochloride salt in situ, avoiding the toxicity of organic solvents like DMSO or DMA.

Reagents:

- 0.1 N HCl (Sterile)
- 0.9% Saline (Sterile)
- pH Meter (Micro-probe)

Step-by-Step:

- Weighing: Weigh the required amount of **2-Amino-N-(3,5-dimethoxyphenyl)acetamide** (Free Base) into a sterile glass vial.
- Stoichiometry: Calculate the molar equivalent of HCl.
 - Calculation:
- Acidification: Add 1.05 equivalents of 0.1 N HCl directly to the powder. Vortex for 1–2 minutes. The solution should become clear.
- Dilution: Slowly add 0.9% Saline to reach the final target volume.
- pH Adjustment: Check pH. It should be between 4.5 and 5.5.
 - Critical: If pH < 4.0, back-titrate carefully with 0.1 N NaOH to pH 5.0 to prevent injection site irritation.
- Filtration: Pass through a 0.22 µm PES syringe filter.

Protocol B: Co-Solvent System (Rescue Formulation)

Rationale: If the salt form precipitates or if the compound is being co-administered with pH-sensitive agents, use a PEG-based vehicle. This is based on the "DPP" vehicle strategy used for lipophilic acetamides.

Vehicle Composition:

- 5% DMSO (Solubilizer)
- 40% PEG 400 (Co-solvent)[1][2]
- 55% Water for Injection (Diluent)

Step-by-Step:

- Dissolve compound completely in 100% DMSO (5% of final volume). Vortex until clear.
- Add PEG 400 (40% of final volume) to the DMSO concentrate. Vortex.
 - Note: The solution will warm up (exothermic). Allow to cool to RT.
- Slowly add Water (55% of final volume) while vortexing.
 - Observation: If cloudiness (precipitation) occurs immediately, the compound is too lipophilic for this concentration. Reduce concentration or switch to Protocol C.

Protocol C: Oral Suspension (Standard PO)

Rationale: For oral gavage, a homogeneous suspension is preferred over a solution to prevent rapid

spikes and gastric irritation.

Vehicle: 0.5% (w/v) Methylcellulose (MC) + 0.1% Tween 80 in water.

Workflow:

- Wetting: Weigh the compound into a mortar. Add Tween 80 (undiluted) dropwise to "wet" the powder, creating a paste.
- Levigation: Grind the paste to break up aggregates.
- Dispersion: Slowly add the 0.5% MC solution while triturating (grinding) continuously to form a uniform milky suspension.

- Sonication: Sonicate for 10 minutes to ensure particle size uniformity.

Quality Control & Stability

HPLC Verification

Before in vivo use, verify the concentration and stability, as glycinamides can degrade.

- Column: C18 Reverse Phase (e.g., Agilent Zorbax SB-C18).
- Mobile Phase: A: 0.1% Formic Acid in Water; B: Acetonitrile.
- Gradient: 5% B to 95% B over 10 minutes.
- Detection: UV @ 254 nm (aromatic ring) and 210 nm (amide bond).

Stability Warning

- Diketopiperazine Formation: At neutral/basic pH (pH > 7.5) and elevated temperatures, 2-amino-acetamides can dimerize.
- Storage: Store formulations at 4°C and use within 24 hours. Do not freeze formulated solutions (precipitation risk).

In Vivo Administration Guidelines

Parameter	Mouse (25g)	Rat (250g)	Notes
Max IV Volume	5 mL/kg (125 µL)	5 mL/kg (1.25 mL)	Slow bolus (15-30 sec).
Max PO Volume	10 mL/kg (250 µL)	10 mL/kg (2.5 mL)	Use flexible gavage needle.
pH Tolerance	4.5 – 8.0	4.5 – 8.0	Avoid pH < 4.5 for IV to prevent hemolysis.
Observation	Tail vein irritation	Hematuria	Check urine for crystallization if dose > 50 mg/kg.

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